

Cross-Reactivity Profiling of 2,2-Difluoro-2-phenylethane-1-sulfonamide

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Compound of Interest

Compound Name: 2,2-Difluoro-2-phenylethane-1-sulfonamide

Cat. No.: B13249080

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Executive Summary

2,2-Difluoro-2-phenylethane-1-sulfonamide (CAS 1601796-02-4) represents a specialized subclass of fluorinated sulfonamides. Unlike classical antimicrobial sulfonamides (e.g., sulfamethoxazole), this compound lacks the

-arylamine moiety responsible for the majority of hypersensitivity reactions (Stevens-Johnson Syndrome, TEN). Its primary utility lies in fragment-based drug discovery (FBDD), specifically targeting metalloenzymes like Carbonic Anhydrases (CAs) where the electron-withdrawing difluoromethylene (

) group modulates acidity and lipophilicity.

This guide provides a technical framework for profiling the cross-reactivity of this compound against three critical comparators:

- Sulfamethoxazole (SMX): The reference for "sulfa allergy" potential.[\[1\]](#)
- Acetazolamide (AAZ): The clinical standard for pan-Carbonic Anhydrase inhibition.

- 2-Phenylethane-1-sulfonamide: The non-fluorinated structural analog.

Structural Basis of Cross-Reactivity

To accurately profile cross-reactivity, one must distinguish between immunological cross-reactivity (allergy) and pharmacological cross-reactivity (off-target binding).

Immunological Safety Profile (Arylamine vs. Non-Arylamine)

The most critical distinction for safety profiling is the absence of the aniline (arylamine) group.

- Mechanism of Toxicity: Antimicrobial sulfonamides are metabolized to reactive hydroxylamines at the

position, which haptenate proteins and trigger T-cell mediated hypersensitivity.
- **2,2-Difluoro-2-phenylethane-1-sulfonamide** Status: This compound connects the sulfonamide zinc-binding group (ZBG) to the phenyl ring via a difluoroethyl linker (

). It is metabolically stable against

-hydroxylation, rendering the risk of immunological cross-reactivity with "sulfa-allergic" patients negligible.

Pharmacological Specificity (The Fluorine Effect)

The introduction of the

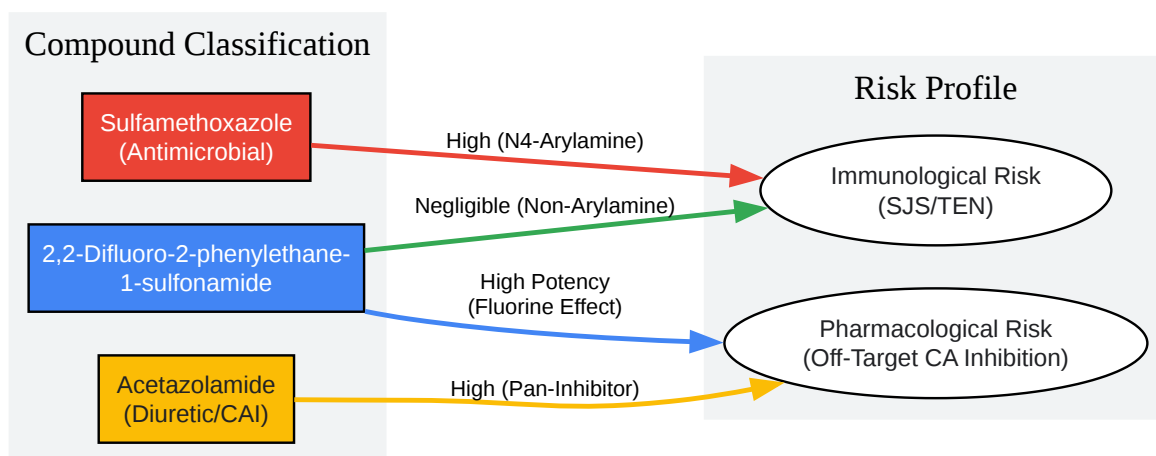
group adjacent to the phenyl ring serves two bioisosteric functions:

- pKa Modulation: It lowers the pKa of the sulfonamide amide proton (

), enhancing the anion fraction at physiological pH, which is the active species for Zinc(II) coordination in CAs.
- Metabolic Blockade: The fluorine atoms block benzylic oxidation, a common clearance pathway for non-fluorinated alkyl-sulfonamides.

Structural Logic Diagram

The following diagram illustrates the classification and risk stratification logic.



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Caption: Structural classification distinguishing the immunological safety of the target compound compared to classical arylamine sulfonamides.

Comparative Performance Guide

This section compares the target compound against standard alternatives across key profiling metrics.

Table 1: Comparative Profiling Matrix

Feature	2,2-Difluoro-2-phenylethane-1-sulfonamide	Acetazolamide (Standard)	Sulfamethoxazole (Antibiotic)
Primary Class	Fluorinated Metalloenzyme Inhibitor	Pan-CA Inhibitor	Antimicrobial (Folate Synthesis)
Zinc Binding (ZBG)	High Affinity (Enhanced by F-induction)	High Affinity	Low Affinity
Allergy Risk	Low (No aniline moiety)	Low (Non-arylamine)	High (Arylamine present)
Metabolic Stability	High (Benzylic oxidation blocked)	Moderate	Low (Acetylation/Hydroxylation)
Lipophilicity (LogP)	Moderate (Optimized for membrane perm.)	Low (Hydrophilic)	Moderate
Cross-Reactivity	High potential for hCA I, II, IX, XII	Pan-isoform reactive	Minimal CA cross-reactivity

Experimental Protocols for Profiling

To validate the profile of **2,2-Difluoro-2-phenylethane-1-sulfonamide**, the following self-validating protocols are recommended. These assays quantify the "Fluorine Effect" and isoform selectivity.

Protocol A: Stop-Flow Carbonic Anhydrase Inhibition Kinetics

This assay measures the catalytic hydration of

, the gold standard for sulfonamide profiling.

Reagents:

- Buffer: 20 mM HEPES (pH 7.5), 20 mM

.

- Substrate: Saturated

solution.

- Indicator: 0.2 mM Phenol Red.

- Enzymes: Recombinant hCA I, hCA II (Cytosolic); hCA IX, hCA XII (Transmembrane/Tumor-associated).

Workflow:

- Preparation: Dissolve **2,2-Difluoro-2-phenylethane-1-sulfonamide** in DMSO (stock 10 mM). Prepare serial dilutions (

M to

M).

- Incubation: Incubate enzyme + inhibitor for 15 minutes at room temperature to allow formation of the E-I complex.

- Reaction: Mix Enzyme-Inhibitor solution with

-saturated buffer in a stopped-flow spectrophotometer.

- Detection: Monitor absorbance decay at 557 nm (acidification rate).

- Calculation: Fit the initial velocity data to the Cheng-Prusoff equation to determine

.

Validation Check:

- Acetazolamide must be run as a positive control. Expected

for hCA II should be ~12 nM.

- If the fluorinated compound shows

nM against hCA II, the fluorine substitution has successfully enhanced acidity/binding.

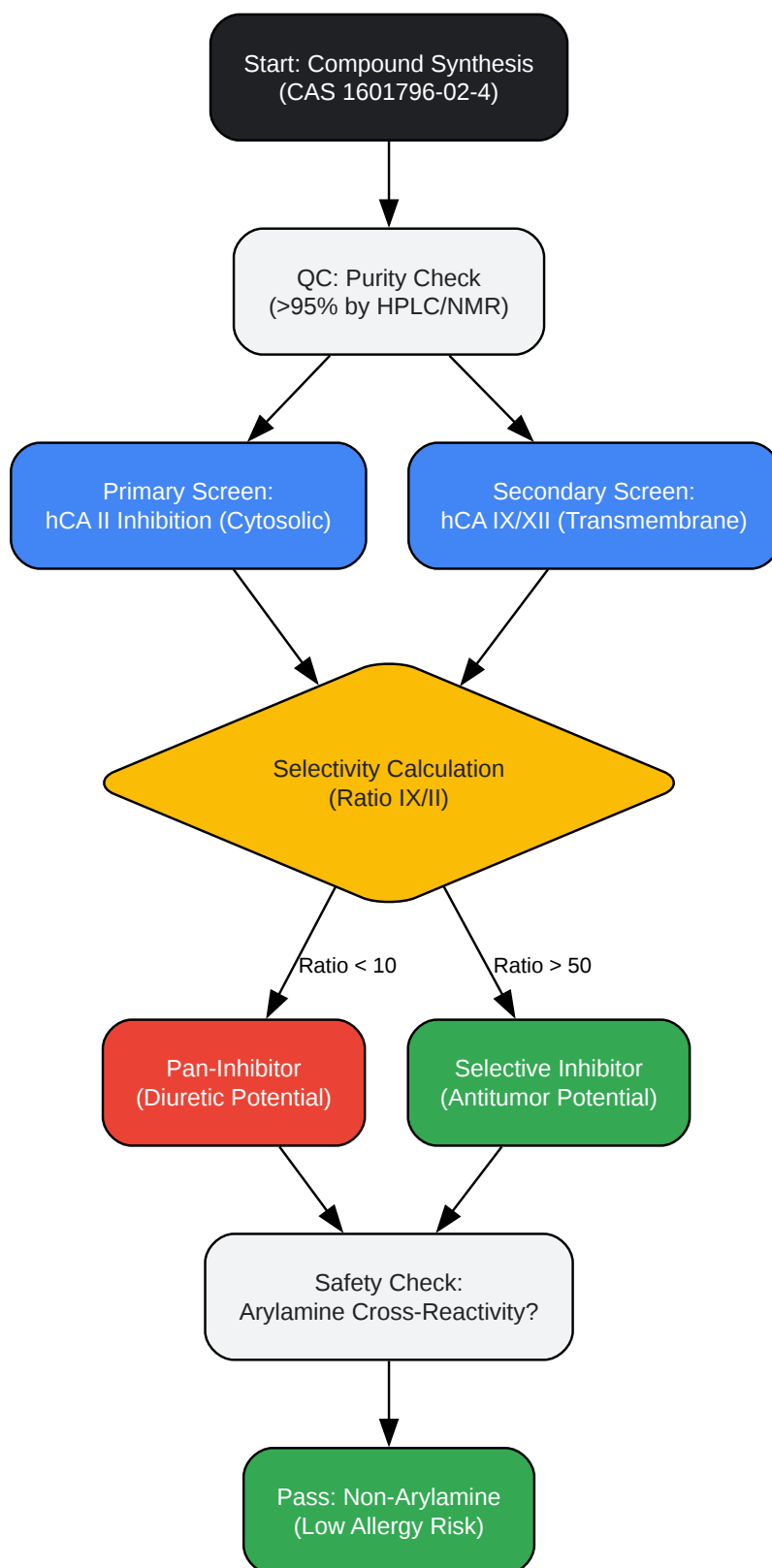
Protocol B: Selectivity Profiling (The Selectivity Ratio)

To determine if the compound is a broad-spectrum inhibitor or isoform-selective (crucial for reducing side effects like paresthesia), calculate the Selectivity Ratios (SR).

- Interpretation: An SR > 100 indicates significant selectivity. Fluorinated tails often improve selectivity for transmembrane isoforms (IX/XII) over cytosolic ones (I/II) due to hydrophobic pocket interactions.

Visualizing the Profiling Workflow

The following diagram outlines the decision tree for profiling a new batch of **2,2-Difluoro-2-phenylethane-1-sulfonamide**.



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Caption: Step-by-step profiling workflow from synthesis to therapeutic classification.

References

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Sources

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